

3,4-Hexanediol NMR spectroscopy characterization

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Compound Focus: 3,4-Hexanediol

CAS No.: 922-17-8

Cat. No.: S1928566

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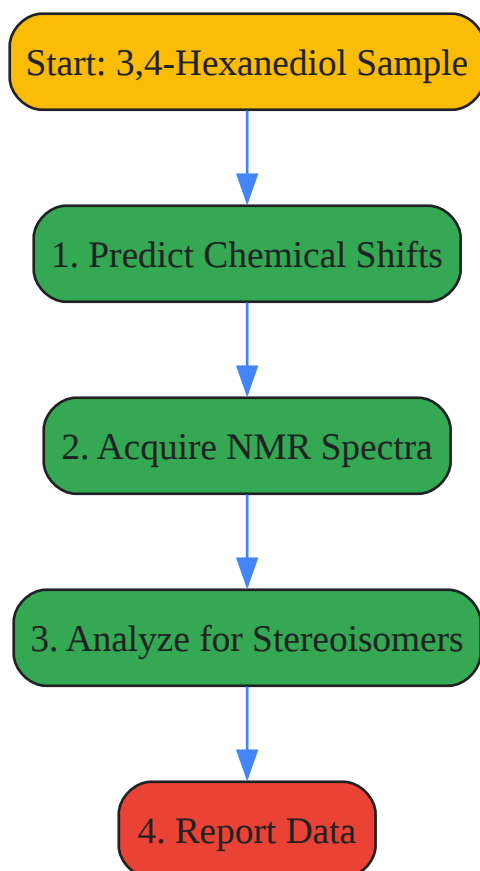
Chemical Profile of 3,4-Hexanediol

The table below summarizes the key identifiers and physical properties of **3,4-Hexanediol** from the search results.

| Property | Value / Identifier |
|---------------------|---|
| CAS Registry Number | 922-17-8 [1], 22520-39-4 (for the <i>meso</i> form) [2] |
| Molecular Formula | C ₆ H ₁₄ O ₂ [2] [1] |
| Molecular Weight | 118.17 g/mol [1] |
| IUPAC Name | hexane-3,4-diol [1] |
| Melting Point | 90.1 - 90.2 °C [1] |
| Boiling Point | 233 - 234 °C [1] |

A Guide for NMR Characterization

The search results did not contain a full experimental NMR spectrum for **3,4-hexanediol**. However, the following workflow, based on general NMR principles and information from the search results, outlines how you can approach its characterization.



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Predict Chemical Shifts

You can estimate the expected proton chemical shifts (δ) for **3,4-hexanediol** based on its structure and general NMR principles [3] [4]. The molecule has a plane of symmetry, which simplifies its spectrum.

| Proton Group | Predicted Chemical Shift (δ in ppm) | Multiplicity & Integration |
|------------------------------------|---|----------------------------|
| -CH ₃ (terminal methyl) | ~0.9 ppm | Triplet, 6H |
| -CH ₂ - (methylene) | ~1.3 - 1.5 ppm | Complex multiplet, 4H |

| Proton Group | Predicted Chemical Shift (δ in ppm) | Multiplicity & Integration |
|------------------|---|----------------------------|
| >CH-OH (methine) | ~3.4 - 4.0 ppm | Multiplet, 2H |
| -OH (hydroxyl) | ~2.0 - 4.0 ppm (variable) | Singlet, 2H |

Acquire NMR Spectra

For a full characterization, acquiring both ^1H and ^{13}C NMR spectra is highly recommended [4].

- **Sample Preparation:** Follow established protocols. Dissolve ~5-10 mg of the compound in 0.6-0.7 mL of a deuterated solvent like acetone- d_6 or DMSO- d_6 [5].
- **Quantitative NMR (qNMR):** For high-precision analysis, you can use qNMR, which is known for an accuracy and precision of about $\pm 1\%$ [4]. This is particularly useful for confirming purity and concentration.

Analyze for Stereoisomers

A key aspect of characterizing **3,4-hexanediol** is identifying its stereoisomers.

- **Chiral Diols:** The search results indicate that chiral forms of **3,4-hexanediol** can be produced via enzymatic cascades [6].
- **Meso Form:** The compound with CAS 22520-39-4 is explicitly identified as the *meso* form [2]. The *meso* stereoisomer will have a different and simpler NMR spectrum compared to the chiral enantiomers due to its internal symmetry.

Key Considerations for Researchers

- **Stereochemistry Impact:** The stereochemistry of your **3,4-hexanediol** sample (whether it is the *meso* form or a chiral isomer) will significantly influence its NMR spectrum and its applicability in synthesizing chiral products like dioxolanes [6].
- **Protocol Standardization:** To ensure your NMR data is reproducible and reliable, it is good practice to follow a standardized protocol for parameters such as temperature, concentration, and number of scans [4].

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References

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